

Deacetylmatricarin: A Guide to Safe Disposal in Laboratory Settings

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Compound of Interest

Compound Name: Deacetylmatricarin

Cat. No.: B1673951

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This document provides essential safety and logistical information for the proper disposal of **Deacetylmatricarin**. The following procedural guidance is designed to ensure the safe handling and disposal of this compound in a laboratory environment, minimizing risk to personnel and the environment.

Disclaimer: A specific Safety Data Sheet (SDS) for **Deacetylmatricarin** was not publicly available at the time of this writing. The following procedures are based on the known chemical properties of **Deacetylmatricarin** and the general characteristics of the sesquiterpene lactone chemical class, to which it belongs. Sesquiterpene lactones are known to exhibit a range of biological activities and potential toxicities.^{[1][2]} It is imperative to conduct a site-specific risk assessment and consult the supplier-provided SDS before handling and disposal.

Key Chemical and Physical Properties

The following table summarizes the known quantitative data for **Deacetylmatricarin**.^[3]

Property	Value
Molecular Formula	C ₁₅ H ₁₈ O ₄
Molecular Weight	262.30 g/mol
CAS Number	10180-88-8
Storage Temperature	2-8°C (Refrigerator)

Health and Safety Information

While a comprehensive toxicological profile for **Deacetylmatricarin** is not readily available, the class of sesquiterpene lactones is known for potential biological activity, including cytotoxicity and skin sensitization.[1][4] Therefore, appropriate personal protective equipment (PPE) should be worn at all times when handling this compound.

Recommended Personal Protective Equipment (PPE):

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If handling the powder outside of a fume hood or glove box, a NIOSH-approved respirator may be necessary.

Step-by-Step Disposal Procedures

The proper disposal of **Deacetylmatricarin** is crucial to ensure laboratory safety and environmental protection. The following step-by-step guide outlines the recommended disposal procedure.

1. Waste Identification and Segregation:

- **Deacetylmatricarin** waste, including pure compound, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, should be segregated from general laboratory waste.

- Label a dedicated, sealable waste container clearly as "**Deacetylmatricarin** Waste" or "Cytotoxic Chemical Waste."

2. Inactivation of Small Quantities (Optional, for expert users):

- For small residual amounts in containers, chemical inactivation may be considered by trained personnel. A common method for inactivating reactive lactones is hydrolysis using a basic solution.
 - Protocol:
 - Working in a fume hood, rinse the container with a 1 M solution of sodium hydroxide (NaOH) or potassium hydroxide (KOH).
 - Allow the solution to sit in the container for at least 24 hours to ensure complete hydrolysis of the lactone ring.
 - Neutralize the basic solution with a suitable acid (e.g., 1 M hydrochloric acid) before disposing of it down the drain with copious amounts of water, in accordance with local regulations.
- Caution: This procedure should only be performed by personnel experienced with chemical inactivation and with appropriate safety measures in place.

3. Packaging of Solid and Liquid Waste:

- Solid Waste: Place all contaminated solids, including unused **Deacetylmatricarin** powder, contaminated gloves, wipes, and plasticware, into the labeled, sealable waste container.
- Liquid Waste: If **Deacetylmatricarin** has been dissolved in a solvent, the waste should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.

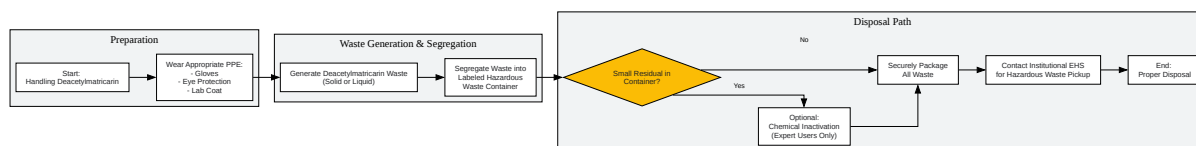
4. Final Disposal:

- All **Deacetylmatricarin** waste must be disposed of as hazardous chemical waste.

- Follow your institution's specific procedures for hazardous waste pickup and disposal. This typically involves contacting your institution's Environmental Health and Safety (EHS) office.
- Do not dispose of **Deacetylmatricarin** down the drain or in regular trash.[5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Deacetylmatricarin**.



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Caption: Logical workflow for the safe disposal of **Deacetylmatricarin**.

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